

Step-by-step synthesis of Diethyl 2-ethyl-2-phenylmalonate from diethyl phenylmalonate

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Compound of Interest

Compound Name: **Diethyl 2-ethyl-2-phenylmalonate**

Cat. No.: **B042046**

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Synthesis of Diethyl 2-ethyl-2-phenylmalonate: An Application Note and Protocol

Authored for Researchers, Scientists, and Drug Development Professionals

This document provides a detailed methodology for the synthesis of **diethyl 2-ethyl-2-phenylmalonate** from diethyl phenylmalonate. This transformation is a classic example of malonic ester alkylation, a fundamental carbon-carbon bond-forming reaction in organic synthesis. **Diethyl 2-ethyl-2-phenylmalonate** serves as a valuable intermediate in the preparation of various organic molecules, including active pharmaceutical ingredients.

Reaction Principle

The synthesis proceeds via the deprotonation of the acidic α -hydrogen of diethyl phenylmalonate using a strong base, typically sodium ethoxide, to form a resonance-stabilized enolate. This nucleophilic enolate then undergoes an SN_2 reaction with an ethylating agent, such as ethyl bromide, to yield the desired product, **diethyl 2-ethyl-2-phenylmalonate**. The reaction is typically carried out in an alcoholic solvent.

Quantitative Data Summary

The following table summarizes the key quantitative parameters for the synthesis of **diethyl 2-ethyl-2-phenylmalonate**.

Parameter	Value	Reference
Molecular Formula	C ₁₅ H ₂₀ O ₄	[1]
Molecular Weight	264.32 g/mol	[1]
Typical Yield	88-91%	
Purity	~96%	
Appearance	Colorless to light yellow liquid	[1][2]
Boiling Point	185 °C @ 15 mmHg	[2][3]
Density	1.07 g/mL at 25 °C	[2][3]
Refractive Index (n ₂₀ /D)	1.491	[2][3]

Experimental Protocol

This protocol is based on established procedures for the alkylation of malonic esters.

Materials and Reagents:

- Diethyl phenylmalonate
- Sodium ethoxide (solid or as a solution in ethanol)
- Ethyl bromide
- Absolute Ethanol
- Sulfuric acid (dilute)
- Brine (saturated sodium chloride solution)
- Anhydrous sodium sulfate or magnesium sulfate
- Diethyl ether or other suitable extraction solvent

Equipment:

- Three-necked round-bottom flask
- Reflux condenser
- Dropping funnel
- Magnetic stirrer and stir bar
- Heating mantle or oil bath
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Procedure:

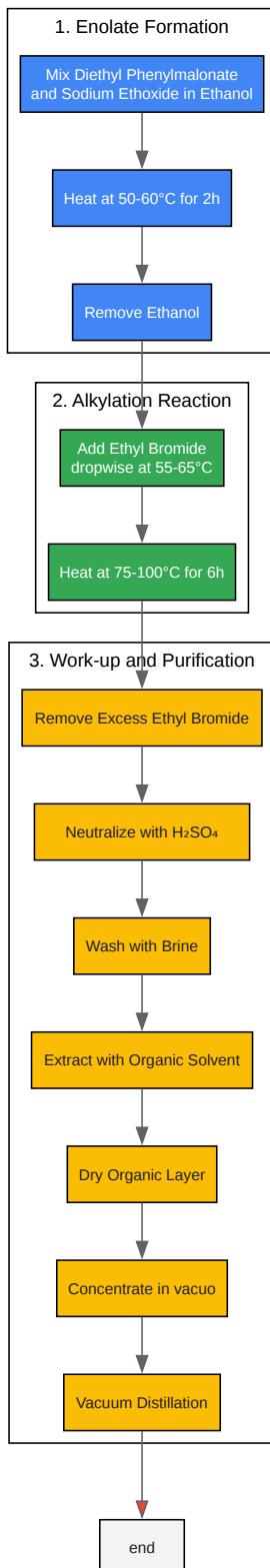
- Enolate Formation:
 - To a three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer, add a solution of sodium ethoxide in absolute ethanol.
 - With stirring, add diethyl phenylmalonate dropwise to the sodium ethoxide solution.
 - Heat the mixture to 50-60°C and maintain this temperature for 2 hours to ensure complete formation of the enolate.
 - Slowly remove the ethanol by distillation under normal pressure.
- Alkylation:
 - Once the ethanol has been removed, cool the reaction mixture to 55-65°C.
 - Slowly add ethyl bromide dropwise to the reaction mixture over a period of 2 hours, maintaining the temperature between 55-65°C.
 - After the addition is complete, raise the temperature to 75-100°C and continue stirring for 6 hours to drive the reaction to completion.

- Work-up and Purification:

- Remove any unreacted ethyl bromide by distillation under normal pressure.
- Cool the reaction mixture and carefully neutralize it by adding dilute sulfuric acid until the pH reaches 4-5.
- Transfer the mixture to a separatory funnel and wash with brine.
- Extract the aqueous layer with a suitable organic solvent (e.g., diethyl ether).
- Combine the organic layers, dry over anhydrous sodium sulfate or magnesium sulfate, and filter.
- Concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude product.
- The crude **diethyl 2-ethyl-2-phenylmalonate** can be further purified by vacuum distillation.

Experimental Workflow

Synthesis of Diethyl 2-ethyl-2-phenylmalonate

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